

Analytical methods for "4-[(2-Methoxybenzyl)oxy]piperidine hydrochloride" quantification

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Compound of Interest

Compound Name:	4-[(2-Methoxybenzyl)oxy]piperidine hydrochloride
CAS No.:	81151-57-7
Cat. No.:	B3022440

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Application Note: Quantitative Analysis of **4-[(2-Methoxybenzyl)oxy]piperidine Hydrochloride**

Abstract & Scope

This application note details a validated protocol for the quantification of **4-[(2-Methoxybenzyl)oxy]piperidine hydrochloride** (hereafter referred to as 4-MBOP·HCl). This compound is a critical pharmacophore and intermediate used in the synthesis of benzyl-piperidine class active pharmaceutical ingredients (APIs), such as prokinetic agents and acetylcholinesterase inhibitors.

Unlike simple piperidine, 4-MBOP contains a 2-methoxybenzyl chromophore, enabling direct UV detection without derivatization. This guide presents two methodologies:

- Method A (High-Throughput): RP-HPLC-UV for purity assay and reaction monitoring.

- Method B (Trace Analysis): LC-MS/MS for genotoxic impurity (GTI) screening at ppm levels.

Chemical Identity & Properties

Property	Description
Chemical Name	4-[(2-Methoxybenzyl)oxy]piperidine hydrochloride
Structure	Piperidine ring with an ether linkage at C4 to a 2-methoxybenzyl group. [1]
Molecular Formula	C ₁₃ H ₁₉ NO ₂ · HCl
Molecular Weight	257.76 g/mol (Salt); 221.30 g/mol (Free Base)
Solubility	Soluble in Water, Methanol, DMSO. Sparingly soluble in Acetonitrile.
pKa (Calc)	~9.8 (Piperidine Nitrogen)
UV Max	~270 nm (Anisole moiety), ~215 nm

Method A: RP-HPLC-UV (Assay & Purity)

Method Design Rationale

The challenge in analyzing piperidine derivatives is the basic nitrogen (pKa ~9.8), which interacts with residual silanols on silica columns, causing severe peak tailing.

- Solution: We utilize a low pH (3.0) phosphate buffer. At this pH, the amine is fully protonated (), and silanols are protonated (), minimizing ion-exchange interactions. Alternatively, a "High pH" resistant column can be used, but low pH is more standard for this class.

Chromatographic Conditions

Parameter	Setting
Instrument	Agilent 1260 Infinity II or Waters Alliance e2695
Column	Agilent Zorbax Eclipse Plus C18 (150 mm × 4.6 mm, 3.5 µm)
Column Temp	35°C
Mobile Phase A	20 mM Potassium Phosphate Buffer (pH 3.0 with H ₃ PO ₄)
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Detection	UV @ 270 nm (Selectivity), 215 nm (Sensitivity)
Injection Vol	5-10 µL
Run Time	15 Minutes

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	90	10
8.0	40	60
10.0	10	90
10.1	90	10
15.0	90	10

Sample Preparation

- Stock Solution (1.0 mg/mL): Weigh 10 mg of 4-MBOP·HCl into a 10 mL volumetric flask. Dissolve in 50:50 Water:Methanol.[2] Sonicate for 5 mins.
- Working Standard (0.1 mg/mL): Dilute 1.0 mL of Stock into a 10 mL flask with Mobile Phase A.

- Filtration: Filter through a 0.22 µm PVDF or Nylon syringe filter before injection.

Method B: LC-MS/MS (Trace Impurity Analysis)

Method Design Rationale

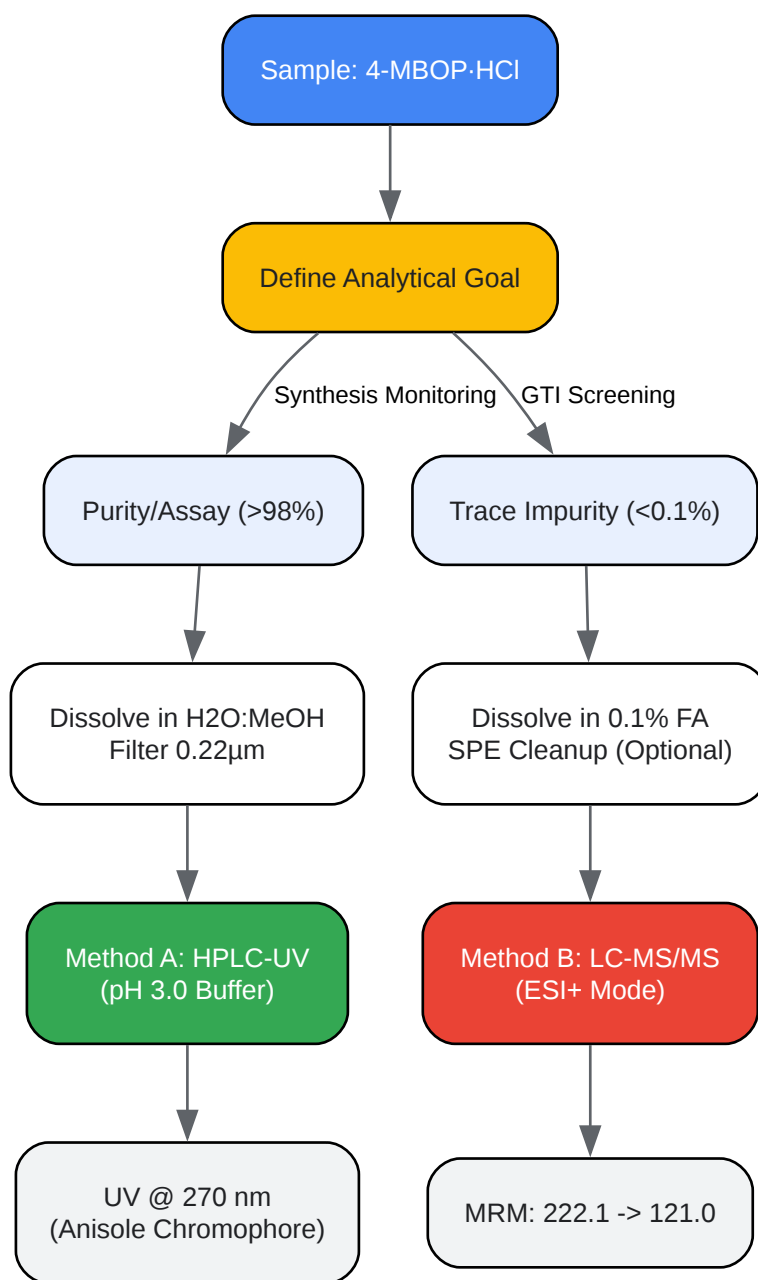
For detecting 4-MBOP as a trace impurity (e.g., in a final drug substance), UV detection may lack sensitivity. LC-MS/MS in Positive Electrospray Ionization (ESI+) mode is ideal due to the easily protonated piperidine nitrogen.

Mass Spectrometry Parameters

Parameter	Setting
Ion Source	ESI (Positive Mode)
Precursor Ion	m/z 222.15 [M+H] ⁺
Product Ions	121.0 (Methoxybenzyl carbocation - Quantifier)84.1 (Piperidine ring fragment - Qualifier)
Mobile Phase	A: 0.1% Formic Acid in WaterB: 0.1% Formic Acid in Acetonitrile
Column	Waters XBridge BEH C18 (100 mm × 2.1 mm, 2.5 µm)

Workflow Visualization

The following diagram illustrates the decision logic for method selection and the critical path for sample preparation.



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Caption: Analytical decision tree separating High-Concentration Assay (HPLC-UV) from Trace Impurity Analysis (LC-MS/MS).

Validation Criteria (ICH Q2)

To ensure the trustworthiness of the data, the method must be validated against the following criteria:

- System Suitability:
 - Tailing Factor (T): Must be < 1.5. (If T > 1.5, increase buffer concentration or lower pH).
 - Precision (RSD): < 1.0% for n=6 injections.
- Linearity:
 - Range: 80% to 120% of target concentration.
 - $R^2 > 0.999$.[\[3\]](#)[\[4\]](#)
- LOD/LOQ (Method A):
 - Expected LOD: ~0.5 µg/mL (at 215 nm).
 - Expected LOQ: ~1.5 µg/mL.[\[4\]](#)

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Peak Tailing	Secondary amine interaction with silanols.	Ensure pH is ≤ 3.0 . Add 5% Methanol to Mobile Phase A. Use "Base Deactivated" column.
Retention Shift	pH instability or Temperature fluctuation.	Use a column oven (35°C). Verify buffer pH daily.
Low Sensitivity	Wrong wavelength selected.	4-MBOP has low absorbance at 254 nm. Use 270 nm (local max) or 215 nm.
Carryover	Sticky amine salt.	Use a needle wash of 50:50 MeOH:Water + 0.1% Formic Acid.

References

- International Council for Harmonisation (ICH). "Validation of Analytical Procedures: Text and Methodology Q2(R1)." ICH Guidelines, 2005. [[Link](#)]
- Dolan, J. W. "The Role of pH in LC Separations." LCGC North America, 2002. [[Link](#)]

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